

Data Presentation: Efficacy of Non-Hormonal Contraceptive Agents

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Compound of Interest

Compound Name: *cyclo(Phe-Ala-Gly-Arg-Arg-Arg-Gly-AEEAc)*

Cat. No.: B15598364

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The following table summarizes the efficacy of various non-hormonal contraceptive agents, presenting the Pearl Index, and typical and perfect use failure rates. These metrics are crucial for evaluating and comparing the effectiveness of different contraceptive methods.

Contraceptive Agent Category	Specific Agent/Method	Pearl Index (Pregnancies per 100 woman-years)	Typical Use Failure Rate (%)	Perfect Use Failure Rate (%)
Vaginal pH Modulator	Lactic acid, citric acid, and potassium bitartrate (Phexxi)	27.5[1][2]	13.7 (over 7 cycles)[3]	6.67-9.99 (over 7 cycles)[4]
Spermicides	Nonoxynol-9	Varies by formulation and dose[5][6]	22 (52.5 mg gel, 6 months)[5]	Not explicitly stated in pivotal trials
10-16 (100mg formulations, 6 months)[5][7]				
Barrier Methods	Male Condom	2-18	13[8]	2[9]
Female Condom	5-21	21[10]	5[10]	
Diaphragm (with spermicide)	4-19	12-18[11]	6[11]	
Cervical Cap (FemCap with spermicide)	-	~12 (typical year) [12]	-	
Contraceptive Sponge	-	14 (never given birth)[13]	9 (never given birth)[14]	
22 (have given birth)[13]	20 (have given birth)[14]			
Intrauterine Device	Copper IUD (TCu380A)	0.1-0.8[15]	0.8[8]	0.6
Fertility Awareness-Based Methods	Standard Days Method	11.96 (typical use)[16]	12[17]	4.75[16]

Symptothermal Method	1.8 (per 100 women over 13 cycles)[7]	-	0.43 (abstinence during fertile window)[3]
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Mechanisms of Action

Non-hormonal contraceptives prevent pregnancy through various mechanisms that do not involve altering a woman's hormonal cycle.[18] These can be broadly categorized as follows:

- **Vaginal pH Modulation:** These agents, such as Phexxi, work by maintaining the naturally acidic environment of the vagina.[19] Semen is alkaline and temporarily raises the vaginal pH, which is necessary for sperm motility and survival. By keeping the pH low (between 3.5 and 4.5), these gels immobilize and kill sperm.[8][19]
- **Spermicidal Action:** Spermicides, most commonly containing nonoxynol-9, are chemical agents that directly kill sperm.[20] Nonoxynol-9 is a surfactant that disrupts the sperm cell membrane, leading to its inactivation.[20]
- **Barrier Methods:** These methods physically block sperm from entering the cervix and reaching the egg.[15] This category includes male and female condoms, diaphragms, cervical caps, and contraceptive sponges. The contraceptive sponge also contains a spermicide.
- **Intrauterine Devices (IUDs):** The copper IUD is a T-shaped device inserted into the uterus. It continuously releases copper ions, which are toxic to sperm and inhibit their motility.[21][22] The copper also creates an inflammatory reaction in the endometrium that is hostile to both sperm and a fertilized egg, though the primary mechanism is preventing fertilization.[22][23][24]
- **Fertility Awareness-Based Methods (FABMs):** These methods involve tracking the signs of fertility during the menstrual cycle to identify the fertile window.[25] Couples then avoid unprotected intercourse on those days to prevent pregnancy. The Standard Days Method identifies a fixed fertile window (days 8-19) for women with regular cycles,[25] while the symptothermal method involves observing changes in basal body temperature and cervical mucus.[7]

Experimental Protocols for Key Efficacy Studies

The following are summaries of the experimental protocols for pivotal efficacy studies of various non-hormonal contraceptive agents.

Vaginal pH Modulator: Phexxi (AMPOWER Study)

- **Study Design:** The AMPOWER study was a Phase 3, single-arm, open-label clinical trial conducted at 112 sites in the United States.[3]
- **Participants:** The study enrolled 1,384 sexually active women aged 18-35 who were at risk of pregnancy.[3]
- **Intervention:** Participants were instructed to vaginally administer one dose of Phexxi up to one hour before each act of intercourse for seven menstrual cycles.[3]
- **Primary Outcome:** The primary endpoint was the seven-cycle cumulative pregnancy rate, calculated using the Kaplan-Meier method.[3]
- **Data Collection:** Participants recorded intercourse, product use, and any symptoms in electronic diaries.[3]
- **Results:** The seven-cycle cumulative pregnancy rate with typical use was 13.7%.[3]

Spermicide: Nonoxynol-9 Randomized Trial

- **Study Design:** This was a randomized trial comparing the effectiveness and safety of five different nonoxynol-9 spermicide formulations.[6]
- **Participants:** The study enrolled 1,536 women who desired to use only spermicide for contraception for seven months.[6]
- **Intervention:** Participants were randomly assigned to one of five groups: a gel with 52.5 mg, 100 mg, or 150 mg of nonoxynol-9, a film with 100 mg, or a suppository with 100 mg.[5][6]
- **Primary Outcome:** The primary outcome was the probability of pregnancy during six months of typical use.[6]

- Data Collection: Participants were followed for up to 30 weeks.[6]
- Results: The six-month pregnancy rates for typical use were 22% for the 52.5 mg gel, 16% for the 100 mg gel, 14% for the 150 mg gel, 12% for the film, and 10% for the suppository.[5]

Barrier Method: FemCap (Cervical Cap) vs. Diaphragm

- Study Design: This was a Phase II/III, multicenter, randomized, open-label, parallel-group study.[5]
- Participants: The study included 841 women at risk for pregnancy.[5]
- Intervention: Women were randomized to use either the FemCap or the Ortho All-Flex diaphragm, both with 2% nonoxynol-9 spermicide, for 28 weeks.[5]
- Primary Outcome: The primary objective was to compare the probability of pregnancy between the two devices.[5]
- Data Collection: Pregnancy was assessed over the 28-week study period.[5]
- Results: The 6-month typical use pregnancy probability was 13.5% for FemCap users and 7.9% for diaphragm users.[5]

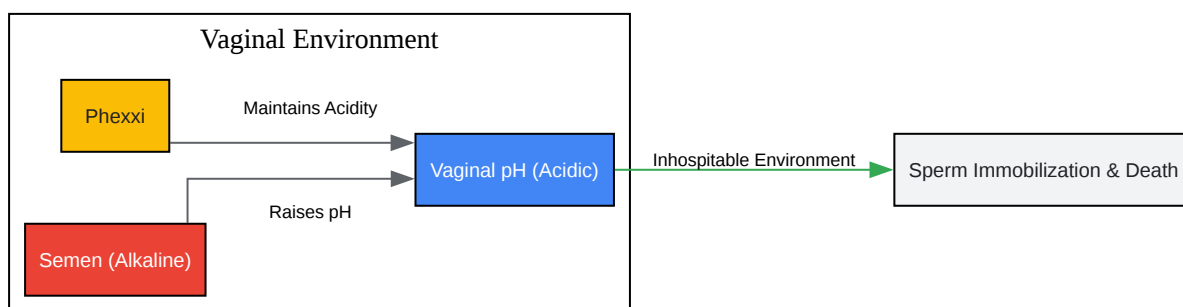
Fertility Awareness-Based Method: Standard Days Method

- Study Design: A prospective, multi-center efficacy trial.[16]
- Participants: The study enrolled 478 women aged 18-39 in Bolivia, Peru, and the Philippines who had self-reported menstrual cycles of 26-32 days and wished to delay pregnancy for at least one year.[16]
- Intervention: Participants were instructed to avoid unprotected intercourse on days 8 through 19 of their menstrual cycle.[16]
- Primary Outcome: The primary outcomes were the cumulative probability of pregnancy with correct use and typical use over 13 cycles.[16]

- Data Collection: Data was analyzed using a single decrement multi-censoring life table analysis.[16]
- Results: The probability of pregnancy over 13 cycles was 4.75% with correct use and 11.96% with typical use.[16]

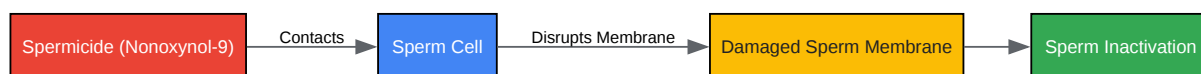
Visualizations

Mechanism of Action Diagrams



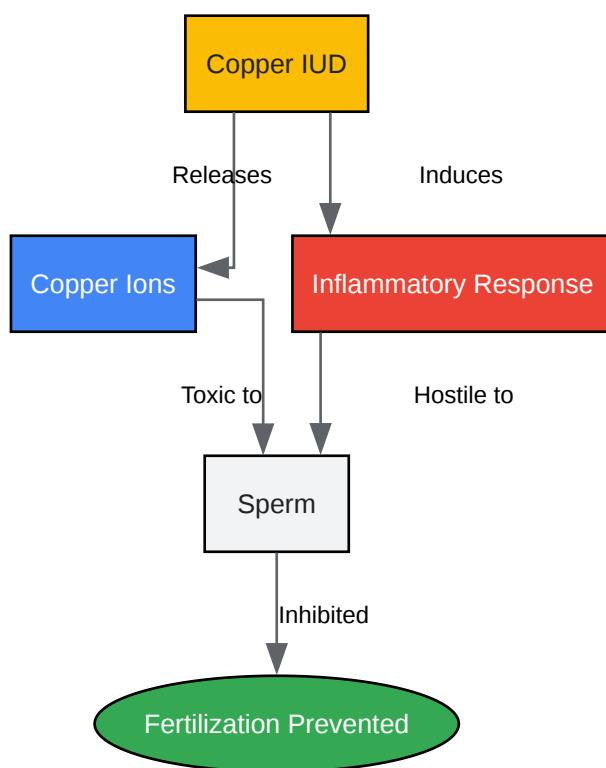
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Mechanism of a Vaginal pH Modulator



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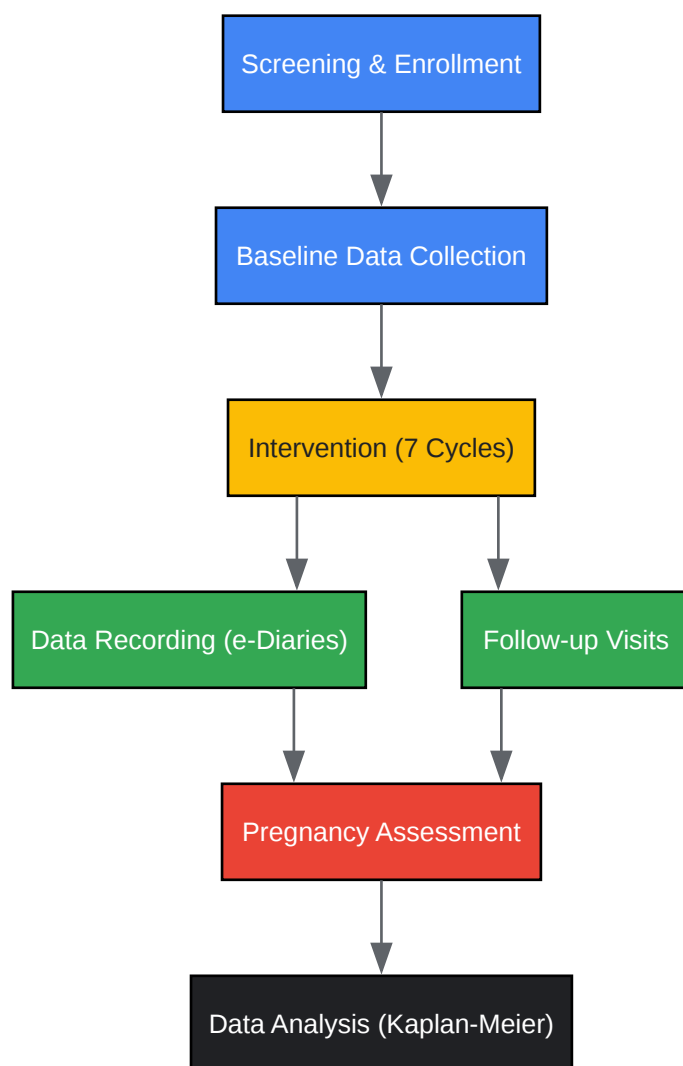
Mechanism of a Spermicide



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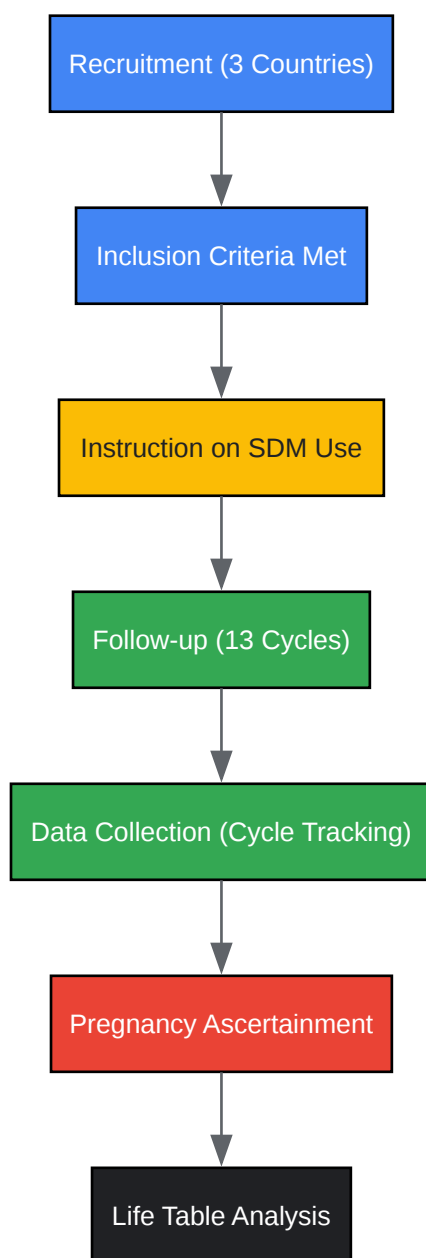
Mechanism of a Copper IUD

Experimental Workflow Diagrams



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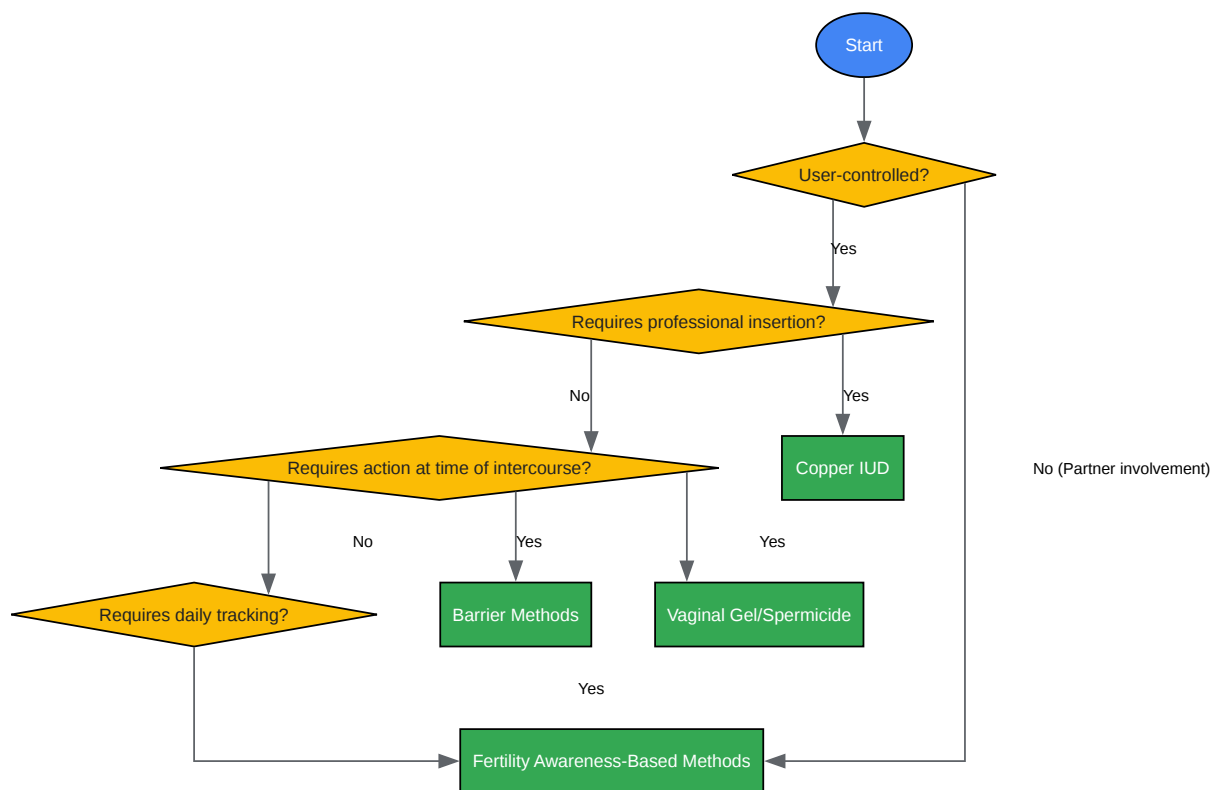
AMPOWER Study Workflow



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Standard Days Method Efficacy Trial Workflow

Logical Relationship Diagram



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Decision Factors for Non-Hormonal Contraceptives

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